

Application Notes and Protocols for the Analysis of Enmetazobactam in Biological Matrices

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Compound of Interest

Compound Name: *Enmetazobactam*

Cat. No.: *B1664276*

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Introduction

Enmetazobactam is a novel beta-lactamase inhibitor developed to combat bacterial resistance to beta-lactam antibiotics. When co-administered with a beta-lactam antibiotic such as cefepime, **enmetazobactam** protects it from degradation by a wide range of beta-lactamase enzymes produced by resistant bacteria.[1][2][3][4] The combination of cefepime and **enmetazobactam** has demonstrated potent activity against multidrug-resistant Enterobacteriaceae.[5] Accurate and reliable quantification of **enmetazobactam** in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and overall drug development.

This document provides detailed application notes and protocols for a validated method for the analysis of **enmetazobactam** in human plasma using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Quantitative Method Validation Summary

A simple and robust UPLC-MS/MS method has been successfully developed and validated for the simultaneous quantification of **enmetazobactam** and cefepime in human plasma.[6][7] The method demonstrates excellent performance in terms of linearity, accuracy, precision, and sensitivity.[6]

Validation Parameter	Enmetazobactam	Cefepime	Acceptance Criteria
Lower Limit of Quantification (LLOQ)	0.05 µg/mL[6][7]	0.5 µg/mL[6][7]	Signal-to-noise ratio ≥ 10
Linearity (Correlation Coefficient, r)	> 0.9970[6][7]	> 0.9970[6][7]	r ≥ 0.99
Intra-assay Precision (CV%)	≤ 15%[6][7]	≤ 15%[6]	≤ 15% (≤ 20% at LLOQ)
Inter-assay Precision (CV%)	≤ 15%[6][7]	≤ 15%[6]	≤ 15% (≤ 20% at LLOQ)
Accuracy	85 - 115%[6][7]	85 - 115%[6]	85 - 115% (80 - 120% at LLOQ)
Stability in Plasma at -80°C	At least 6 months[5]	At least 6 months[5]	Recovery within ±15% of nominal

Experimental Protocols

Sample Preparation: Protein Precipitation

This method utilizes a simple and efficient protein precipitation technique for the extraction of **enmetazobactam** from human plasma.[6][7]

Materials:

- Human plasma samples
- Acetonitrile (ACN), HPLC grade
- Internal Standard (IS) solution (isotopically labeled **enmetazobactam**)
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Microcentrifuge

Protocol:

- Pipette 50 μ L of human plasma into a 1.5 mL microcentrifuge tube.
- Add a specific volume of the internal standard solution.
- Add 200 μ L of acetonitrile to precipitate the plasma proteins.[6]
- Vortex the mixture for 30 seconds.
- Centrifuge at 14,000 rpm for 5 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

Instrumentation:

- UPLC System: Waters Acquity UPLC or equivalent
- Mass Spectrometer: API 5000 triple-quadrupole mass spectrometer or equivalent[6]
- Analytical Column: Acquity BEH HILIC column (50 mm $\times$ 2.1 mm, 1.7 μ m)[6][7]

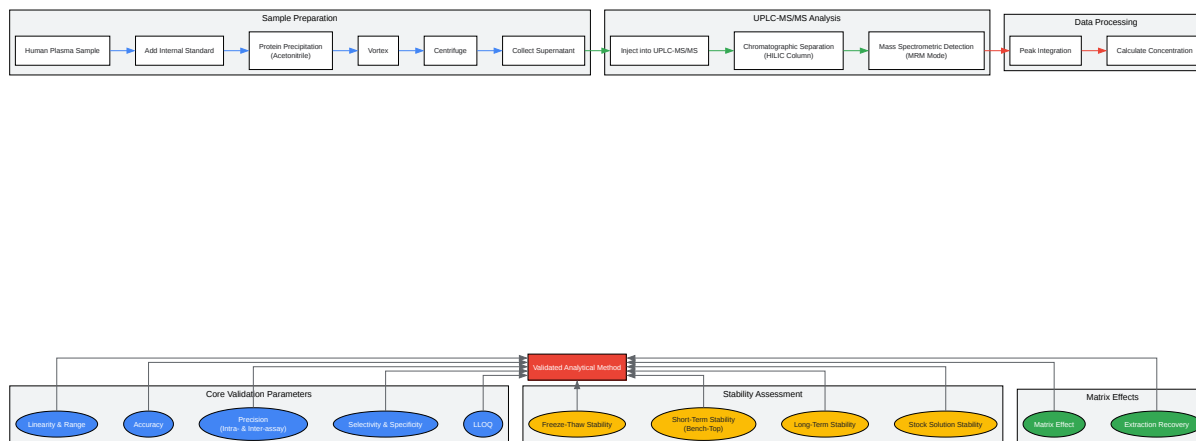
Chromatographic Conditions:

- Mobile Phase A: Ammonium formate in water[6][7]
- Mobile Phase B: Acetonitrile[6][7]
- Gradient: A suitable gradient program to ensure the separation of **enmetazobactam** and its internal standard from endogenous plasma components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode[6]
- Detection Mode: Multiple Reaction Monitoring (MRM)[6]
- MRM Transitions:
 - **Enmetazobactam**: Specific precursor ion to product ion transition.
 - **Enmetazobactam** Internal Standard: Specific precursor ion to product ion transition.
- Source Parameters: Optimized for maximum sensitivity (e.g., ion spray voltage, temperature, nebulizer gas, and curtain gas).

Experimental Workflow



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